

Understanding the Biological Activity of CDK2-IN-29: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Role of CDK2 in Cell Cycle Progression

Cyclin-dependent kinase 2 (CDK2) is a key serine/threonine kinase that, in conjunction with its cyclin partners (Cyclin E and Cyclin A), plays a pivotal role in regulating the cell cycle.[1][2] Specifically, the CDK2/Cyclin E complex is instrumental in the transition from the G1 to the S phase, a critical checkpoint for DNA replication.[1] Dysregulation of CDK2 activity is a common feature in many cancers, making it a significant target for the development of novel anticancer therapeutics. This guide provides a detailed overview of the biological activity of CDK2-IN-29, a potent inhibitor of CDK2.

CDK2-IN-29: A Potent Indenopyrazole-Based Inhibitor

CDK2-IN-29, also identified as compound 13q in its primary publication, is a member of the indenopyrazole class of compounds. It has been characterized as a potent inhibitor of cyclin-dependent kinases.

Quantitative Data Summary



The primary biochemical activity of **CDK2-IN-29** is its ability to inhibit the kinase activity of CDK2. It also demonstrates inhibitory activity against CDK4, albeit at a lower potency. The half-maximal inhibitory concentration (IC50) values are summarized in the table below.

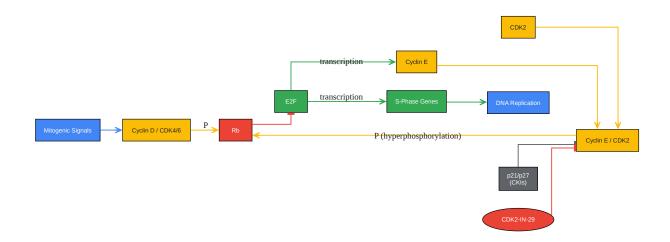
Target	IC50 (nM)
CDK2	96
CDK4	360

Data sourced from Yue EW, et al., J Med Chem. 2002.

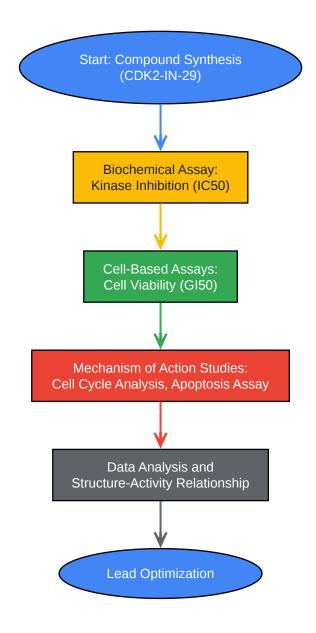
Core Signaling Pathway and Experimental Workflow

To understand the context in which **CDK2-IN-29** functions, it is crucial to visualize the CDK2 signaling pathway and the general workflow for characterizing such inhibitors.









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References

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